

Essential Safety and Operational Guidance for Handling Paquinimod-d5-1

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Compound of Interest

Compound Name: Paquinimod-d5-1

Cat. No.: B12367726

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This document provides crucial safety and logistical information for the handling and disposal of **Paquinimod-d5-1**, a deuterated analog of Paquinimod. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting. While a specific Safety Data Sheet (SDS) for **Paquinimod-d5-1** is not readily available, the handling guidelines for its parent compound, Paquinimod, serve as a primary reference. According to the available data for Paquinimod, the substance is not classified as hazardous; however, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Paquinimod-d5-1** to minimize exposure risk.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Disposable Gloves	Nitrile or latex, single-use
Body Protection	Laboratory Coat	Standard, long-sleeved

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Paquinimod-d5-1** and ensuring a safe laboratory environment.

Storage Conditions:

Temperature	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

General Handling Procedures:

- Avoid inhalation of dust or fumes. Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Use designated equipment and utensils for handling the compound.
- Wash hands thoroughly after handling.

Emergency Procedures

In the event of accidental exposure or spillage, the following first-aid and cleanup measures should be implemented immediately.

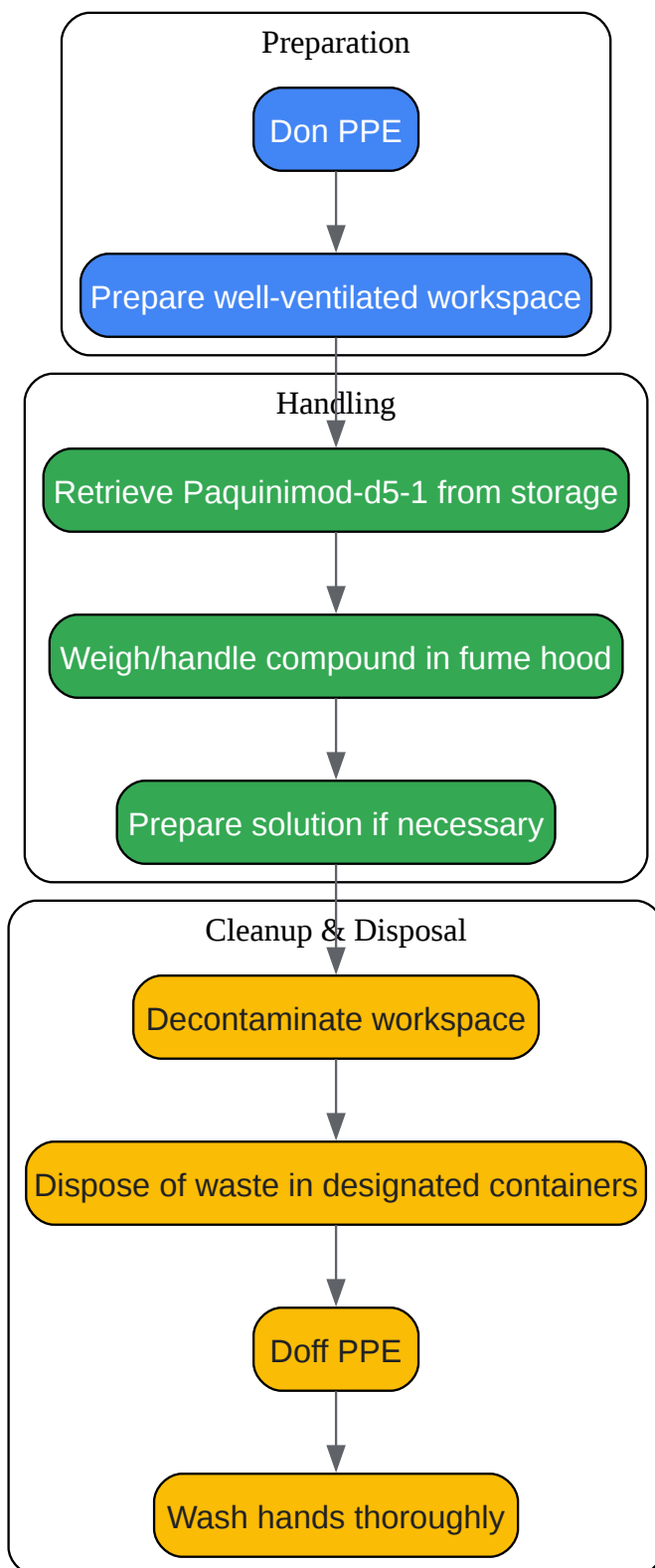
Incident	First-Aid / Response
Inhalation	Move to fresh air. If symptoms persist, consult a physician.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.
Spillage	Wear appropriate PPE. Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.

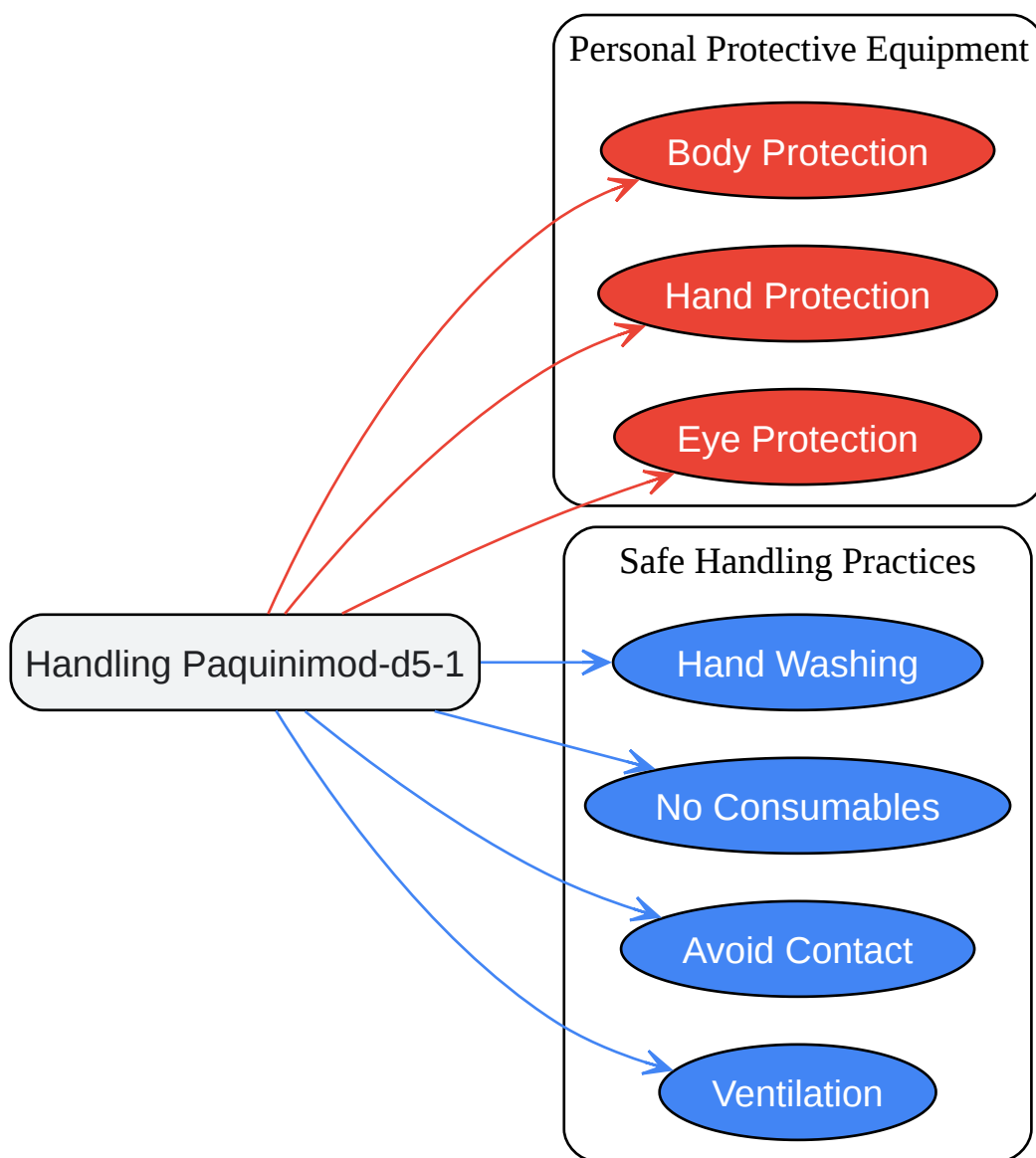
Disposal Plan

All waste materials, including empty containers and contaminated PPE, should be disposed of in accordance with local, state, and federal regulations for chemical waste. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Visual Guides

The following diagrams illustrate the recommended workflow for handling **Paquinimod-d5-1** and the logical relationship of safety precautions.





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